

An In-Depth Technical Guide to the Toxicological Profile of Amlodipine-Related Compounds

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Compound of Interest

Compound Name: *Hydroxyethyl Phthalyl Amlodipine*

Cat. No.: *B15813355*

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This guide provides a comprehensive toxicological overview of amlodipine-related compounds for researchers, scientists, and drug development professionals. It delves into the safety profiles of impurities, degradation products, and metabolites, offering insights into their potential risks and the methodologies for their assessment.

Executive Summary

Amlodipine, a widely prescribed calcium channel blocker, is a cornerstone in the management of hypertension and angina. The purity and stability of the active pharmaceutical ingredient (API) are critical for its safety and efficacy. This document provides a detailed examination of the toxicological profiles of known amlodipine-related compounds, including process-related impurities, degradation products, and metabolites. A thorough understanding of these compounds is paramount for ensuring drug safety and meeting regulatory requirements. The guide covers identification, toxicological assessment strategies, and specific data for key related substances, providing a framework for risk assessment in drug development.

Introduction to Amlodipine and the Imperative of Purity

Amlodipine is a dihydropyridine calcium antagonist that functions by inhibiting the influx of calcium ions into vascular smooth muscle and cardiac muscle, leading to vasodilation and reduced blood pressure.[1] The synthesis and storage of amlodipine can result in the formation of various related compounds, including impurities and degradation products.[2][3] Regulatory bodies such as the European Medicines Agency (EMA) and the U.S. Food and Drug Administration (FDA) have established stringent guidelines for the identification, qualification, and control of these substances in pharmaceutical products to ensure patient safety.[4]

The toxicological evaluation of these related compounds is a critical component of the drug development and manufacturing process. It involves a multi-faceted approach, including in silico prediction, in vitro assays, and in vivo studies, to characterize potential adverse effects.

Classification of Amlodipine-Related Compounds

Amlodipine-related compounds can be broadly categorized as follows:

- **Process-Related Impurities:** These are substances formed during the synthesis of the amlodipine drug substance. They can include starting materials, intermediates, by-products, and reagents. Several European Pharmacopoeia (EP) and United States Pharmacopeia (USP) listed impurities fall into this category, such as Amlodipine EP Impurity A, B, C, D, G, and H.[5][6][7][8][9]
- **Degradation Products:** These compounds are formed when the drug substance or drug product is exposed to various stress conditions such as light, heat, humidity, acid, and base. [10][11] Amlodipine is known to degrade under these conditions, with the formation of the pyridine derivative (Amlodipine Impurity D) being a primary degradation pathway.[12][13]
- **Metabolites:** After administration, amlodipine is extensively metabolized in the liver, primarily by the cytochrome P450 3A4 (CYP3A4) enzyme.[14] The main metabolic pathway involves the oxidation of the dihydropyridine ring to a pyridine derivative.[14]

Toxicological Assessment Methodologies

A comprehensive toxicological assessment of amlodipine-related compounds employs a tiered approach, starting with computational methods and progressing to in vitro and in vivo assays as needed.

In Silico Toxicological Assessment

Computational toxicology plays a crucial role in the early identification of potential hazards associated with drug impurities.^{[15][16]} Quantitative Structure-Activity Relationship (QSAR) models and other in silico tools are used to predict various toxicological endpoints, including:

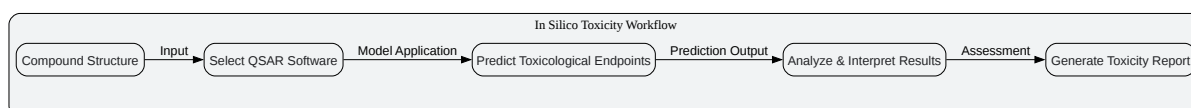
- Genotoxicity: Predicting the potential of a compound to cause DNA damage.
- Carcinogenicity: Assessing the potential to cause cancer.
- Reproductive Toxicity: Evaluating potential adverse effects on fertility and development.
- Organ-Specific Toxicity: Identifying potential target organs for toxicity.

These predictive models help prioritize compounds for further testing and can be used as part of a weight-of-evidence approach to risk assessment.

Experimental Protocol: In Silico ADMET Prediction

- Compound Structure Input: Obtain the 2D or 3D structure of the amlodipine-related compound in a suitable format (e.g., SMILES, SDF).
- Software Selection: Utilize validated in silico toxicology software platforms (e.g., OECD QSAR Toolbox, Toxtree, Discovery Studio).
- Endpoint Prediction: Run predictions for key toxicological endpoints, including but not limited to:
 - Ames mutagenicity
 - Carcinogenicity (e.g., rodent carcinogenicity)
 - Developmental and reproductive toxicity (DART)
 - Hepatotoxicity
 - Cardiotoxicity

- **Data Analysis:** Analyze the prediction outputs, considering the confidence level and the applicability domain of the models used.
- **Reporting:** Document the predicted toxicities, the software and models used, and an assessment of the reliability of the predictions.



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Caption: Workflow for in silico toxicological assessment.

In Vitro Genotoxicity Assays

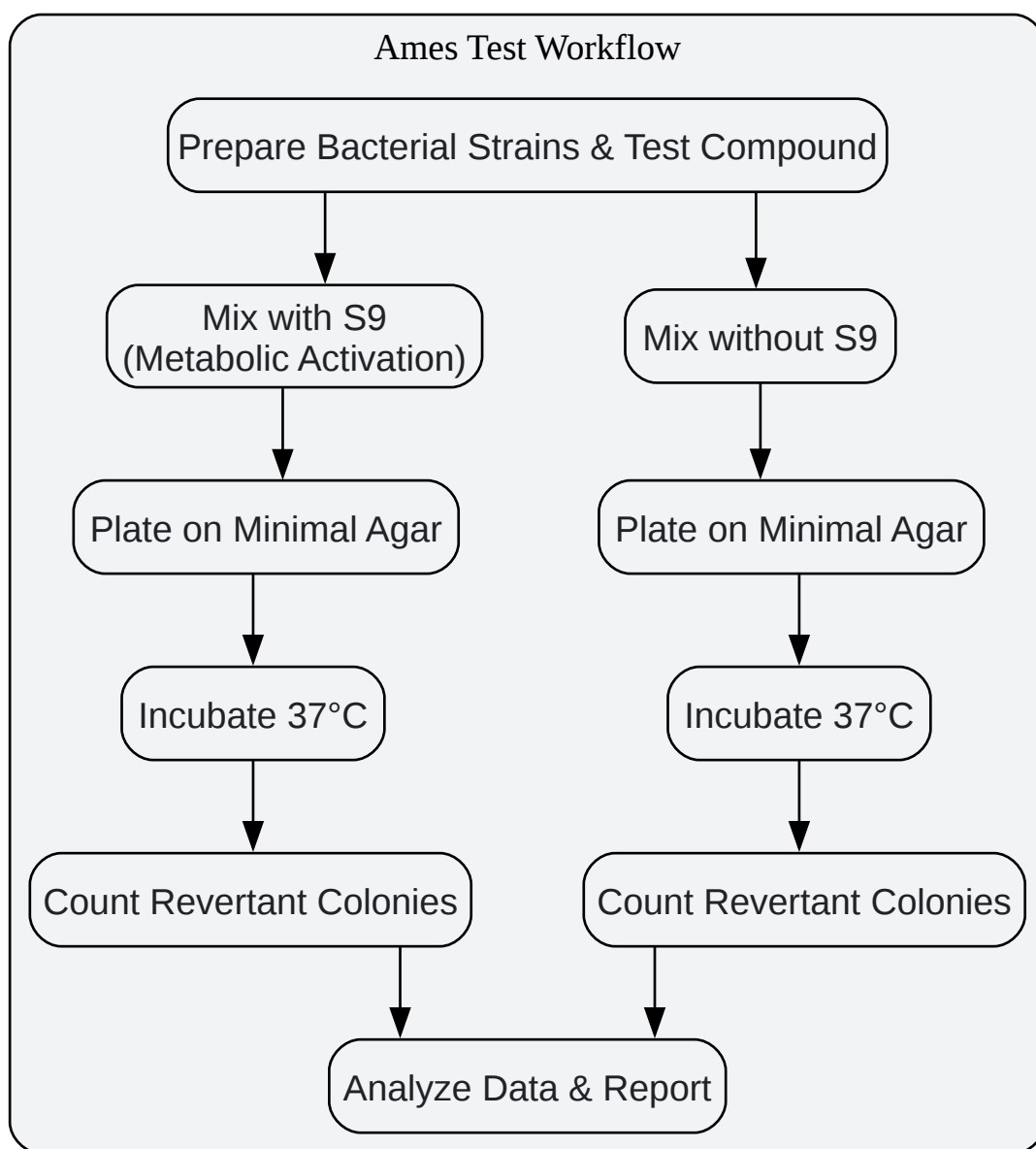
Genotoxicity testing is a critical component of the safety assessment of pharmaceutical impurities. The standard battery of in vitro tests is designed to detect different types of genetic damage.

- **Ames Test (Bacterial Reverse Mutation Assay):** This is a widely used screening test to assess the mutagenic potential of a substance. It utilizes strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid. The test evaluates the ability of the test substance to cause a reverse mutation, allowing the bacteria to grow on a medium lacking that amino acid.
- **In Vitro Mammalian Cell Micronucleus Test:** This assay detects chromosomal damage by identifying the formation of micronuclei, which are small, extranuclear bodies containing chromosome fragments or whole chromosomes that were not incorporated into the daughter nuclei during cell division.
- **In Vitro Mammalian Chromosomal Aberration Test:** This test evaluates the potential of a substance to induce structural and numerical chromosomal abnormalities in cultured

mammalian cells.

Experimental Protocol: Ames Test (Plate Incorporation Method)

- **Strain Selection:** Use a standard set of bacterial strains (e.g., *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA).
- **Metabolic Activation:** Conduct the assay with and without a metabolic activation system (S9 fraction from rat liver) to mimic mammalian metabolism.
- **Dose Selection:** Use a range of concentrations of the test compound, including a vehicle control and positive controls.
- **Exposure:** Mix the bacterial tester strain, the test compound, and molten top agar (with or without S9 mix). Pour the mixture onto minimal glucose agar plates.
- **Incubation:** Incubate the plates at 37°C for 48-72 hours.
- **Scoring:** Count the number of revertant colonies on each plate. A significant, dose-related increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.



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Caption: Simplified workflow of the Ames test.

In Vivo Toxicity Studies

If in vitro tests indicate a potential for toxicity, or if there are other reasons for concern, in vivo studies in animal models may be necessary. These studies are designed to assess the overall toxicity of a compound and to identify potential target organs.

- **Acute Toxicity Studies:** These studies involve the administration of a single, high dose of the test substance to determine its immediate adverse effects and to estimate the median lethal dose (LD50).
- **Repeat-Dose Toxicity Studies:** These studies involve the daily administration of the test substance for a specified period (e.g., 28 or 90 days) to evaluate the effects of repeated exposure. These studies provide information on the No-Observed-Adverse-Effect Level (NOAEL) and help to identify target organs of toxicity.

Toxicological Profiles of Key Amlodipine-Related Compounds

While comprehensive toxicological data for all amlodipine-related compounds are not publicly available, information on some key impurities and degradation products has been reported.

Compound	Type	CAS Number	Available Toxicological Information
Amlodipine EP Impurity A	Process-Related Impurity	88150-62-3	GHS classification indicates it may cause long-lasting harmful effects to aquatic life. [1] An MSDS indicates no data is available for acute toxicity, genotoxicity, or carcinogenicity.[4]
Amlodipine EP Impurity B	Process-Related Impurity	721958-72-1	GHS classification indicates it is harmful if swallowed, causes serious eye irritation, is suspected of damaging fertility or the unborn child, and is very toxic to aquatic life with long-lasting effects.[14] An MSDS states "no data available" for acute oral LD50, mutagenicity, and carcinogenicity.[4]
Amlodipine EP Impurity D	Degradation Product	113994-41-5	The primary degradation product formed through oxidation of the dihydropyridine ring. [12][13] Some reports suggest potential toxicity, but quantitative data is

lacking.[10] Generally considered to have lower pharmacological activity than amlodipine.[13]

GHS classification indicates it is an acute oral toxicant (Category 4), a skin and eye irritant, and may cause respiratory irritation.[17]

Amlodipine EP
Impurity G

Process-Related
Impurity

43067-01-2

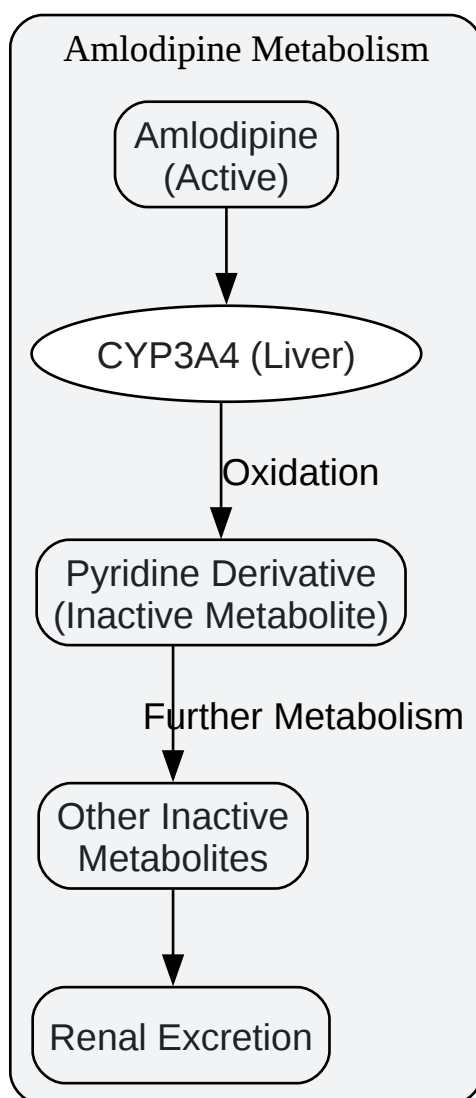
Note: The absence of data for many of these compounds highlights the importance of conducting thorough toxicological assessments as part of the drug development process.

Genotoxic Impurities in Amlodipine Synthesis

During the synthesis of amlodipine, there is a potential for the formation of genotoxic impurities (GTIs), particularly sulfonic acid esters such as methylbenzene sulfonate (MBS) and ethylbenzene sulfonate (EBS).[12][18] These compounds are known to be mutagenic and are of significant concern to regulatory agencies. The Threshold of Toxicological Concern (TTC) is a concept used to define an acceptable intake for a GTI that is considered to be associated with a negligible risk of carcinogenicity. For most GTIs, a TTC of 1.5 µg/day is applied.[4] Sensitive analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-quadrupole time-of-flight (GC/Q-TOF), are required to detect and quantify these impurities at trace levels.[12][18]

Toxicological Profile of Amlodipine Metabolites

Amlodipine is extensively metabolized in the liver, with the primary metabolite being a pyridine derivative.[14] Studies have shown that the metabolites of amlodipine are pharmacologically inactive or possess significantly less calcium channel blocking activity compared to the parent drug.[14] This is a favorable characteristic, as it minimizes the potential for the metabolites to contribute to the pharmacological or toxicological effects of the drug.



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